

An In-depth Technical Guide to Dermadin (CAS 12698-52-1)

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Compound of Interest

Compound Name: *Dermadin*

Cat. No.: *B076555*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide is a compilation of publicly available data on **Dermadin** (CAS 12698-52-1). Significant gaps in the scientific literature exist regarding its detailed biological activity, mechanism of action, and experimental protocols. This document summarizes the available information and highlights areas where further research is needed.

Core Compound Information

Dermadin is an antibiotic compound identified by the CAS number 12698-52-1. It has been reported to be produced by the fungus *Trichoderma viride* and also by a strain of *Streptomyces* sp.[1][2] It is noted for its weak antibacterial activity against both gram-positive and gram-negative bacteria, as well as activity against mycobacterium.[2] Additionally, it has been observed to have an inhibitory effect on KB cells, a human oral cancer cell line.[2]

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **Dermadin** is presented below. These properties are crucial for understanding its behavior in biological systems and for formulation development.

Property	Value	Source
CAS Number	12698-52-1	[3] [4] [5] [6]
Molecular Formula	C9H9NO3	[3] [4] [7]
Molecular Weight	179.17 g/mol	[4] [7]
IUPAC Name	(2E)-3-[3-(methylamino)-6-oxabicyclo[3.1.0]hex-3-en-1-yl]acrylic acid	[3]
Synonyms	Dermadine, U-21963	[3] [5]
Predicted LogP	0.41510	[3]
Predicted Vapor Pressure	0.0±2.0 mmHg at 25°C	[3]
Predicted Refractive Index	1.594	[3]
Polar Surface Area	61.86 Å²	[3]

Biological Activity

Dermadin is primarily characterized as an antibiotic.[\[7\]](#) The available data on its biological activity is limited but suggests a broad, albeit weak, spectrum of action.

Activity Type	Details	Source
Antibacterial	Weak activity against gram-positive and gram-negative bacteria.	[2]
Antimycobacterial	Weak activity against mycobacterium.	[2]
Anticancer	Inhibitory effect on KB cells.	[2]
Antibacterial (Quantitative)	A minimal inhibitory concentration (MIC) of 50-100 µg/mL has been reported.	[1]

Experimental Protocols

A thorough search of the available scientific literature did not yield detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Dermadin**. The information is limited to general statements about its production by microbial fermentation.

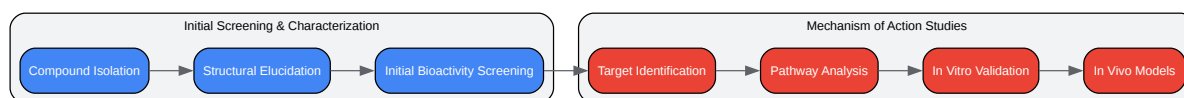
Production: **Dermadin** is reported to be produced by strains of *Trichoderma viride* and *Streptomyces* sp. MJ7420NF5.[1][2]

Further research is required to uncover or develop standardized protocols for its study.

Mechanism of Action and Signaling Pathways

Currently, there is no available information in the public domain regarding the mechanism of action of **Dermadin** or any signaling pathways it may modulate. This represents a significant knowledge gap and a key area for future research. Understanding how **Dermadin** exerts its antibacterial and anticancer effects is crucial for any potential therapeutic development.

To illustrate a hypothetical workflow for investigating the mechanism of action, the following diagram is provided.



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Caption: A generalized workflow for the discovery and mechanism of action studies of a novel antibiotic like **Dermadin**.

Conclusion and Future Directions

Dermadin (CAS 12698-52-1) is a microbial-derived compound with documented, albeit weak, antibacterial and anticancer properties. The currently available data is insufficient for a comprehensive understanding of its therapeutic potential.

Key areas for future research include:

- **Total Synthesis and Analog Development:** A robust synthetic route would enable the production of larger quantities for study and the creation of more potent analogs.
- **Comprehensive Biological Profiling:** Screening against a wider panel of bacterial and cancer cell lines is necessary to better define its spectrum of activity.
- **Mechanism of Action Studies:** Elucidating the molecular targets and signaling pathways affected by **Dermadin** is critical.
- **Toxicology and Safety Assessment:** In-depth studies are required to determine its safety profile.

This technical guide serves as a starting point for researchers and drug development professionals interested in **Dermadin**. The significant gaps in the existing data represent opportunities for novel research and discovery in the field of antibiotics and anticancer agents.

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